

Handling and storage guidelines for 1,5-Diazacyclooctane

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Compound of Interest

Compound Name: **1,5-Diazacyclooctane**

Cat. No.: **B3191712**

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Technical Support Center: 1,5-Diazacyclooctane

Welcome to the technical support center for **1,5-Diazacyclooctane** (also known as 1,5-diazocane). This guide is designed for researchers, scientists, and drug development professionals to provide in-depth handling and storage guidelines, as well as troubleshooting advice for common experimental challenges. My aim is to combine technical data with practical, field-proven insights to ensure the success and safety of your experiments.

Section 1: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling, storage, and properties of **1,5-Diazacyclooctane**.

Q1: What are the primary safety precautions I should take when handling **1,5-Diazacyclooctane**?

A1: **1,5-Diazacyclooctane** is a chemical that requires careful handling to minimize risks. Always work in a well-ventilated area, preferably a fume hood.[\[1\]](#) Personal protective equipment (PPE) is mandatory. This includes:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: If working outside a fume hood or if aerosolization is possible, a respirator may be necessary.

Avoid direct contact with skin and eyes, and prevent inhalation of vapors.[\[2\]](#) In case of accidental contact, rinse the affected area with copious amounts of water and seek medical attention.[\[2\]](#)

Q2: How should I properly store **1,5-Diazacyclooctane**?

A2: Proper storage is crucial to maintain the integrity of **1,5-Diazacyclooctane**. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#) Due to its amine nature, it is sensitive to moisture and air. It is advisable to store it under an inert atmosphere, such as nitrogen or argon, to prevent absorption of atmospheric CO₂ and water, which can affect its reactivity.

Q3: Is **1,5-Diazacyclooctane** hygroscopic?

A3: While specific data on the hygroscopicity of **1,5-Diazacyclooctane** is not extensively documented in the provided search results, cyclic amines, in general, tend to be hygroscopic. It is best practice to assume it will absorb moisture from the atmosphere.[\[3\]](#) Water contamination can interfere with many reactions, especially those involving moisture-sensitive reagents like organometallics or in anhydrous reaction conditions. Always handle it in a dry environment and keep containers tightly sealed. For anhydrous applications, it is recommended to use a freshly opened bottle or to dry the compound before use.

Q4: What are the key physical and chemical properties of **1,5-Diazacyclooctane**?

A4: Understanding the properties of **1,5-Diazacyclooctane** is essential for its effective use in experiments.

| Property | Value | Source |
|-------------------|--------------------------|---------------------|
| Molecular Formula | C6H14N2 | [4] |
| Molar Mass | 114.19 g/mol | [4] |
| Appearance | Colorless liquid/oil | [2] |
| Boiling Point | 78-80 °C at 16 Torr | [2] |
| pKa | 11.03 ± 0.20 (Predicted) | [5] |

Section 2: Troubleshooting Guide

This section provides solutions to specific problems you might encounter during your experiments with **1,5-Diazacyclooctane**.

Q5: My reaction using **1,5-Diazacyclooctane** as a catalyst or reagent is sluggish or not proceeding to completion. What should I check?

A5: A slow or incomplete reaction can be frustrating. Here's a systematic approach to troubleshoot this issue:

- **Purity of 1,5-Diazacyclooctane:**
 - Water Contamination: As a hygroscopic compound, water may have been introduced. Water can quench sensitive reagents or alter the catalytic activity. Consider drying the **1,5-Diazacyclooctane** before use (see purification protocol below).
 - Carbon Dioxide Contamination: Exposure to air can lead to the formation of carbonate salts, reducing the effective concentration of the free base. Purging the reaction vessel with an inert gas can help.
- **Reagent Quality:** Ensure all other reagents and solvents are pure and dry, as impurities can inhibit the reaction.[\[6\]](#)
- **Reaction Conditions:**

- Temperature: Gently heating the reaction mixture may increase the reaction rate. However, be mindful of potential side reactions or decomposition at higher temperatures. [6]
- Concentration: Increasing the concentration of the reactants may drive the reaction forward.[6]
- Stirring: Ensure efficient mixing, especially in heterogeneous reactions. Inadequate stirring can lead to localized concentration gradients and poor reaction rates.[6]

Q6: I am observing unexpected side products in my reaction. What could be the cause?

A6: The formation of side products is a common challenge in organic synthesis. With **1,5-Diazacyclooctane**, consider the following possibilities:

- Over-alkylation: In reactions where **1,5-Diazacyclooctane** is used as a nucleophile, it is possible for both nitrogen atoms to react, leading to undesired dialkylated products.[7] To minimize this, you can try using a protecting group strategy on one of the nitrogen atoms or carefully controlling the stoichiometry of your reagents.
- Condensation Reactions: As a bis-secondary amine, **1,5-Diazacyclooctane** can condense with aldehydes and ketones to form bicyclic derivatives.[2] If your reaction mixture contains carbonyl compounds, this could be a competing reaction pathway.
- Air Sensitivity: Reactions sensitive to oxidation may be affected if not performed under an inert atmosphere.

Q7: How can I effectively purify **1,5-Diazacyclooctane** if I suspect it is contaminated?

A7: If you suspect your **1,5-Diazacyclooctane** is impure or has absorbed water, purification by vacuum distillation is a reliable method.

Experimental Protocol: Purification of **1,5-Diazacyclooctane** by Vacuum Distillation

- Drying (Optional but Recommended):
 - Place the **1,5-Diazacyclooctane** in a round-bottom flask with a magnetic stir bar.

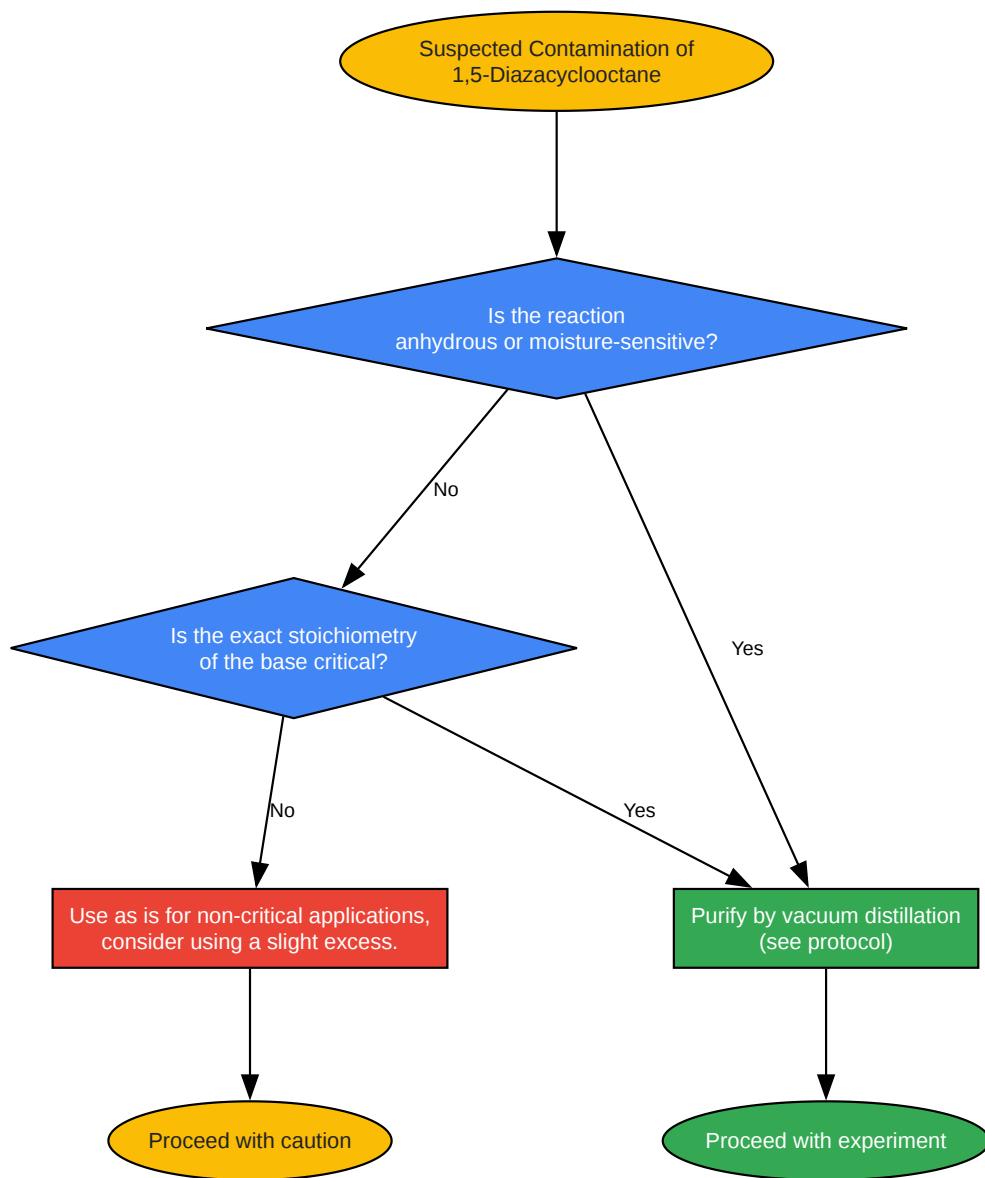
- Add a suitable drying agent, such as potassium hydroxide (KOH) pellets, and stir for several hours or overnight. Amines are basic, so a basic drying agent is appropriate.
- Setup:
 - Assemble a vacuum distillation apparatus. Ensure all glassware is dry and the joints are well-sealed with vacuum grease.
 - Use a cold trap between the distillation apparatus and the vacuum pump to protect the pump.
- Distillation:
 - Gently heat the flask in an oil bath.
 - Slowly apply vacuum to the system.
 - Collect the fraction that distills at the expected boiling point (78-80 °C at 16 Torr).[\[2\]](#)
- Storage:
 - Store the purified **1,5-Diazacyclooctane** in a clean, dry, sealed container under an inert atmosphere (e.g., a Schlenk flask under nitrogen or argon).

Q8: What materials should I avoid when working with **1,5-Diazacyclooctane?**

A8: To prevent unwanted reactions and ensure safety, avoid contact with the following:

- Strong Oxidizing Agents: Can cause a vigorous, potentially explosive reaction.
- Strong Acids: Will react in a classic acid-base neutralization, which is exothermic.
- Acid Chlorides and Anhydrides: Will react readily with the amine groups in an acylation reaction.

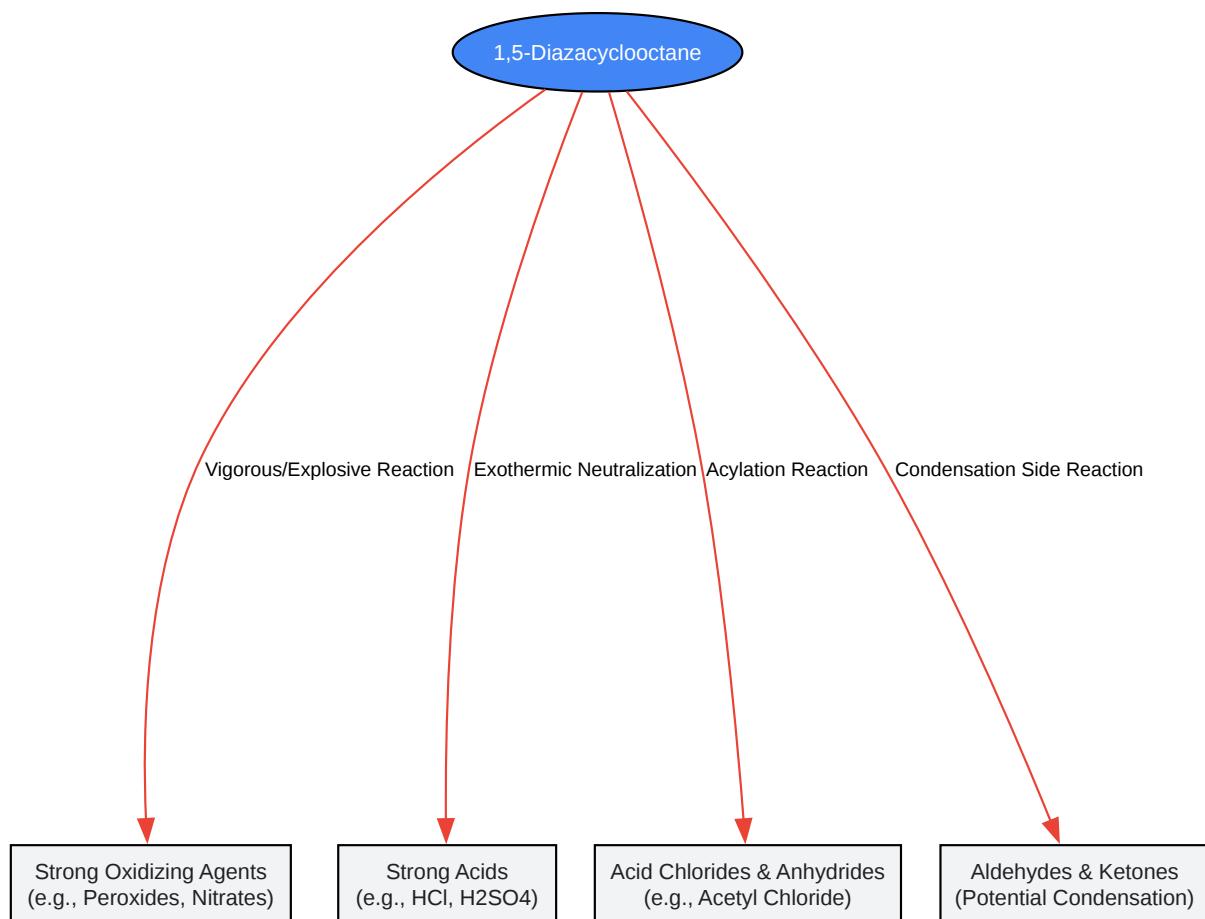
The following diagram illustrates a decision-making workflow for handling suspected contamination of **1,5-Diazacyclooctane**.



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Caption: Decision workflow for handling potentially contaminated **1,5-Diazacyclooctane**.

The following diagram illustrates chemical classes that are generally incompatible with **1,5-Diazacyclooctane**.



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Caption: Chemical incompatibility map for **1,5-Diazacyclooctane**.

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